

# Chemical formula and molecular weight of Tetradecahydroanthracene.

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## Compound of Interest

Compound Name: *Tetradecahydroanthracene*

Cat. No.: *B3428247*

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## An In-depth Technical Guide to Tetradecahydroanthracene

This guide provides a detailed overview of the chemical properties of **Tetradecahydroanthracene**, tailored for researchers, scientists, and professionals in drug development.

## Core Chemical Data

**Tetradecahydroanthracene**, also known as perhydroanthracene, is a saturated tricyclic hydrocarbon.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) Its fundamental chemical identifiers are summarized below.

Property	Value	Source
Chemical Formula	C <sub>14</sub> H <sub>24</sub>	PubChem <a href="#">[1]</a> , US EPA <a href="#">[5]</a> , NIST <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[6]</a>
Molecular Weight	192.34 g/mol	PubChem <a href="#">[1]</a> , US EPA <a href="#">[5]</a>
Alternate Molecular Weight	192.3404 g/mol	NIST <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[6]</a>
CAS Number	6596-35-6	PubChem <a href="#">[1]</a> , US EPA <a href="#">[5]</a> , NIST <a href="#">[2]</a> <a href="#">[3]</a>

## Physicochemical Properties

The physical and chemical properties of **tetradecahydroanthracene** are essential for its application in research and development.

Property	Value	Unit
Density	0.914	g/cm <sup>3</sup> <a href="#">[7]</a>
Boiling Point	273.7	°C at 760 mmHg <a href="#">[7]</a>
Flash Point	105.1	°C <a href="#">[7]</a>
LogP	4.393	<a href="#">[7]</a>

## Chemical Identification and Structure

The relationship between the common name, chemical formula, and molecular weight is fundamental to the identification of this compound.



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### Chemical Identity of **Tetradecahydroanthracene**

Note on Experimental Protocols and Signaling Pathways: Currently, publicly available literature does not provide specific, detailed experimental protocols for the synthesis or analysis of **tetradecahydroanthracene**, nor does it describe any associated signaling pathways. Therefore, these sections are not included in this guide.

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## References

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